

# Personal protective equipment for handling Tert-butyl pivalate

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## Compound of Interest

Compound Name: *Tert-butyl pivalate*

Cat. No.: *B097859*

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## Essential Safety and Handling Guide for Tert-butyl Pivalate

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Tert-butyl pivalate**. Adherence to these guidelines is essential for ensuring laboratory safety and minimizing exposure risks.

**Tert-butyl pivalate** is classified as a combustible liquid.<sup>[1]</sup> It is crucial to handle this chemical with appropriate safety measures to prevent accidents and ensure personal and environmental safety.

## Personal Protective Equipment (PPE)

The primary defense against chemical exposure is the correct use of personal protective equipment. The following table summarizes the recommended PPE for handling **Tert-butyl pivalate**.

PPE Category	Recommendation	Specifications & Rationale
Eye and Face Protection	Safety glasses with side-shields or goggles	Must conform to OSHA's 29 CFR 1910.133 or European Standard EN166. This protects against splashes. <a href="#">[1]</a>
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves are recommended. Always inspect gloves for tears or holes before use. <a href="#">[2]</a>
Skin and Body Protection	Lab coat or protective suit	Wear appropriate protective clothing to prevent skin contact. <a href="#">[1]</a> <a href="#">[3]</a>
Respiratory Protection	Use in a well-ventilated area. A respirator may be needed for work in confined spaces or during spills.	Ensure adequate ventilation. If exposure limits are exceeded, a full-face respirator with a particle filter is recommended. <a href="#">[1]</a> <a href="#">[3]</a>

## Quantitative Safety Data

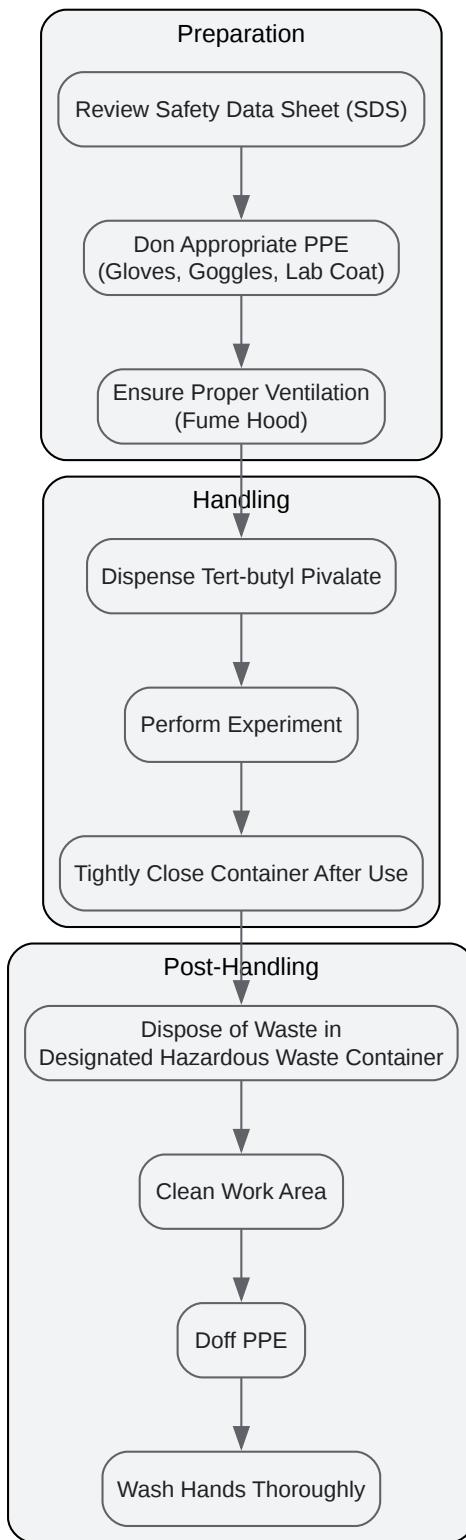
The following table summarizes key quantitative data for **Tert-butyl pivalate**.

Property	Value
Boiling Point	134 - 135 °C / 273.2 - 275 °F <a href="#">[2]</a>
Flash Point	68 °C / 154.4 °F
Molecular Formula	C9 H18 O2 <a href="#">[2]</a>
Molecular Weight	158.24 g/mol

## Standard Operating Procedure

The following workflow outlines the standard procedure for the safe handling of **Tert-butyl pivalate** in a laboratory setting.

## Standard Operating Procedure for Handling Tert-butyl Pivalate

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Caption: Workflow for the safe handling of **Tert-butyl pivalate**.

## Emergency and Disposal Plans

Immediate and appropriate action is critical in the event of a spill or exposure.

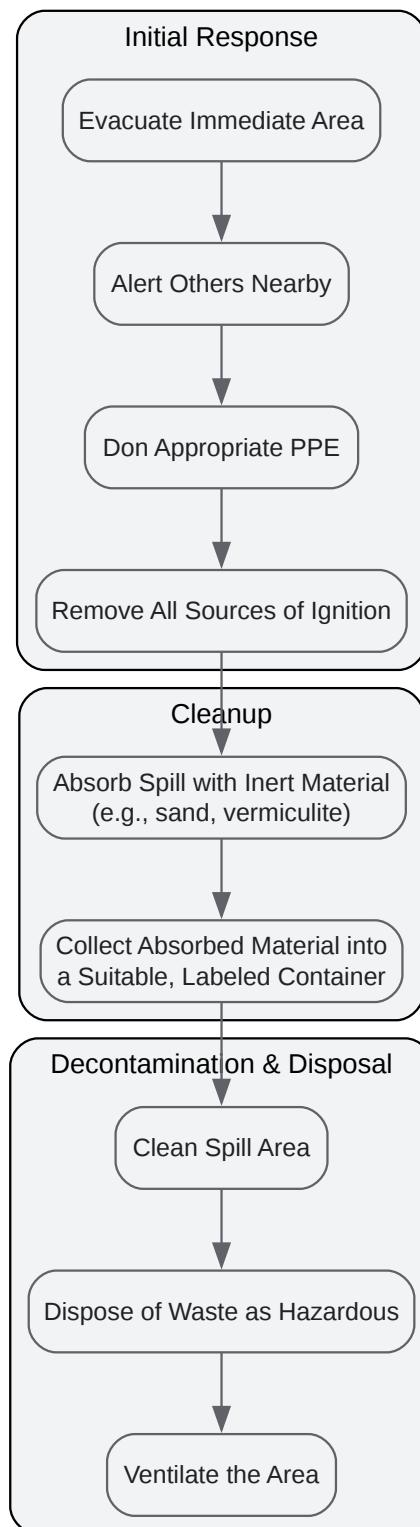
### First-Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Get medical attention.[\[1\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If symptoms occur, seek medical attention.[\[1\]](#)
- Inhalation: Move to fresh air. If symptoms occur, get medical attention.[\[1\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[\[1\]](#)

### Spill Response:

In the event of a spill, follow the procedures outlined in the diagram below.

## Chemical Spill Response for Tert-butyl Pivalate

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Caption: Logical workflow for responding to a **Tert-butyl pivalate** spill.

## Disposal Plan:

All waste containing **Tert-butyl pivalate** must be treated as hazardous waste.

- Chemical Waste: Collect all residual chemical and contaminated materials in a clearly labeled, sealed, and compatible waste container.
- Contaminated PPE: Used gloves, lab coats, and other disposable PPE should be collected in a designated hazardous waste container.
- Regulations: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#) Do not empty into drains.[\[1\]](#)

## Handling and Storage

- Handling: Wear personal protective equipment and ensure adequate ventilation. Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. Keep away from open flames, hot surfaces, and sources of ignition.[\[1\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place. Keep away from heat, sparks, and flame.[\[1\]](#)

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## References

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